

2-Cyclohexen-1-one handling and storage precautions.

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Compound of Interest

Compound Name: 2-Cyclohexen-1-one

Cat. No.: B156087

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An In-depth Technical Guide to the Handling and Storage of **2-Cyclohexen-1-one**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on the safe handling and storage of **2-Cyclohexen-1-one** (CAS No. 930-68-7), a versatile intermediate in the synthesis of pharmaceuticals and fragrances.^[1] Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

2-Cyclohexen-1-one is a flammable liquid and vapor that is toxic if swallowed, fatal in contact with skin, and fatal if inhaled.^{[2][3]} It also causes serious eye irritation.^[2]

GHS Hazard Classification:

- Flammable Liquids: Category 3^{[2][4]}
- Acute Toxicity, Oral: Category 3^[2]
- Acute Toxicity, Dermal: Category 2^[2]
- Acute Toxicity, Inhalation: Category 1 / 2^[2]
- Serious Eye Damage/Eye Irritation: Category 2A^[5]

- Skin Corrosion/Irritation: Category 2[4]
- Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation): Category 3[4]

Signal Word: Danger[5][6]

Hazard Statements:

- H226: Flammable liquid and vapor.[3][4][6]
- H301: Toxic if swallowed.[3][4]
- H310: Fatal in contact with skin.[4]
- H330: Fatal if inhaled.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]
- H301+H331: Toxic if swallowed or if inhaled.[6]
- H310+H330: Fatal in contact with skin or if inhaled.[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Cyclohexen-1-one** is provided in the table below.

Property	Value
Appearance	Clear, colorless to light yellow liquid[1]
CAS Number	930-68-7[4]
Molecular Formula	C ₆ H ₈ O[4]
Molecular Weight	96.13 g/mol [5]
Boiling Point	168 - 171°C @ 760 mm Hg[7]
Melting Point	-53°C[1]
Flash Point	56 - 61°C (132.8 - 141.8°F) - closed cup[1]
Density	0.988 - 0.993 g/mL at 20°C[1][7]
Solubility	Soluble in water, alcohol, acetone, and benzene[7][8]

Handling Precautions

Safe handling of **2-Cyclohexen-1-one** requires strict adherence to the following protocols to minimize exposure and risk.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[4][9]
- Use a closed system whenever possible.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[4][5]
- Ensure that eyewash stations and safety showers are readily accessible.[2][10]

Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment is provided in the table below.

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.[9]
Skin Protection	Chemical-resistant gloves (e.g., butyl rubber, neoprene), lab coat, and protective clothing to prevent skin exposure.[9][10]
Respiratory Protection	A NIOSH or European Standard EN 149 approved respirator is necessary if ventilation is inadequate or if exposure limits are exceeded. [2][9]

General Hygiene Practices

- Avoid all personal contact, including inhalation.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4][5]
- Wash hands and any exposed skin thoroughly with mild soap and water after handling and before eating, drinking, or smoking.[5][6]
- Contaminated clothing should be removed immediately and washed before reuse.[9][10]

Storage Requirements

Proper storage of **2-Cyclohexen-1-one** is crucial to maintain its stability and prevent hazardous situations.

- Storage Conditions: Store in a cool, dry, dark, and well-ventilated place.[5][9] A refrigerator (approximately 4°C) is recommended.[9] The substance is light and moisture sensitive.[10]
- Container: Keep the container tightly closed.[6][9]
- Incompatible Materials: Store away from strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[2][6][9]
- Flammables Area: Store in a designated flammables area.[9]

- Grounding: Ground and bond containers when transferring material to prevent static discharge.[\[5\]](#)[\[9\]](#)

Emergency Procedures

First Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Immediately call a poison center or doctor. [5] [6] [9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Immediately call a poison center or doctor. [5] [6] [9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor. [4] [6] [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Immediately call a poison center or doctor. [5] [9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, carbon dioxide (CO₂), or water spray.[\[6\]](#)[\[9\]](#)

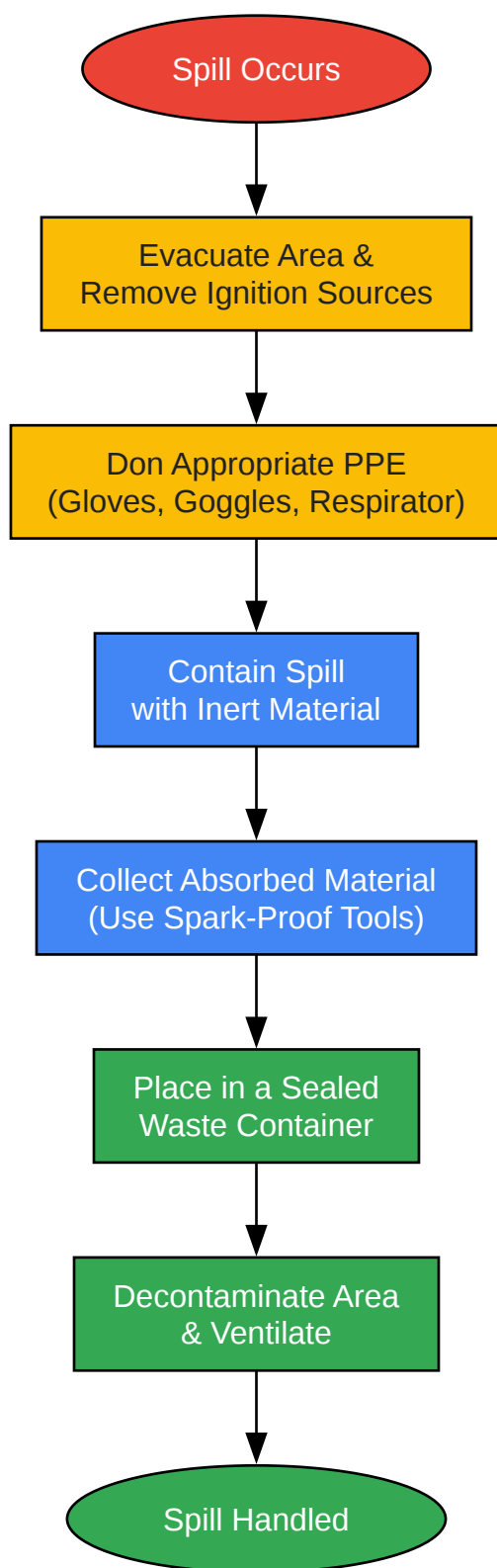
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[6]
- Specific Hazards: Flammable liquid and vapor.[6] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[4] Containers may explode when heated.[9]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[9][11]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[6] Wear appropriate personal protective equipment, including respiratory protection.[4]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[4][12]
- Containment and Cleanup: Remove all sources of ignition.[9] For small spills, absorb with an inert material such as dry sand, earth, or vermiculite and place it in a chemical waste container.[9] For large spills, dike the area to contain the spill.[5] Use spark-proof tools and explosion-proof equipment.[9]

Visual Guides

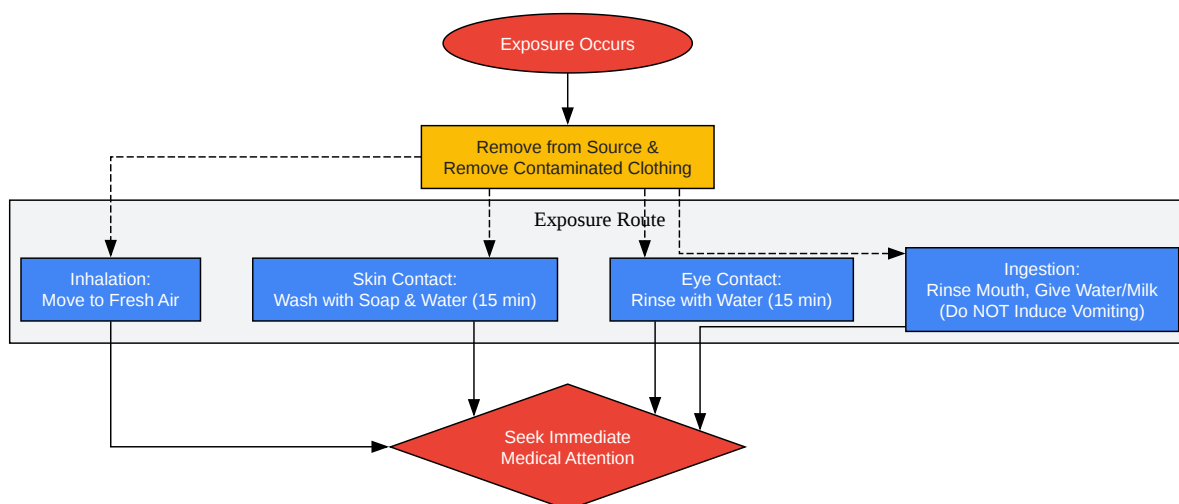
Workflow for Handling a 2-Cyclohexen-1-one Spill



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Caption: Workflow for a **2-Cyclohexen-1-one** spill.

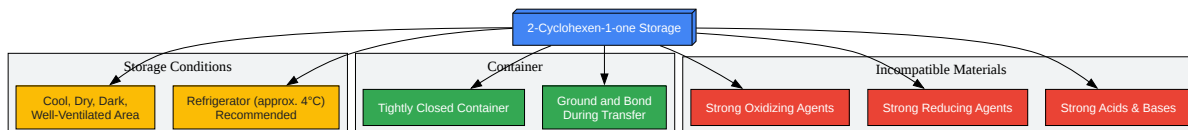
First Aid Response to Exposure



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Caption: First aid for **2-Cyclohexen-1-one** exposure.

Key Storage Precautions



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Caption: Key storage precautions for **2-Cyclohexen-1-one**.

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